Technical Profile: 2-(Benzyloxy)-5-fluoroaniline[1]

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Compound of Interest

Compound Name:	*2-(Benzyloxy)-5-fluoroaniline*
CAS No.:	*937596-55-9*
Cat. No.:	*B2499858*

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Physicochemical Identity & Core Constants

2-(Benzyloxy)-5-fluoroaniline is a specialized fluorinated aniline intermediate utilized primarily in the synthesis of tyrosine kinase inhibitors and complex heterocyclic pharmacophores. Its structural integrity relies on the orthogonality between the nucleophilic amine, the metabolically stable fluorine at the C5 position, and the benzyl-protected phenol at C2.

Key Data Summary

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Property	Specification
CAS Number	937596-55-9
Molecular Weight	217.24 g/mol
Molecular Formula	
IUPAC Name	2-(benzyloxy)-5-fluoroaniline
Physical State	Off-white to pale brown solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in water
pKa (Conjugate Acid)	~3.5 (Estimated; reduced basicity due to F-substitution)

Synthetic Architecture & Chemoselectivity

Senior Scientist Insight: The synthesis of **2-(benzyloxy)-5-fluoroaniline** presents a classic chemoselectivity challenge. The most direct route involves the benzylation of a nitrophenol precursor followed by reduction. However, the choice of reduction method is critical. Standard catalytic hydrogenation (H_2/Pd-C) poses a high risk of hydrogenolysis, which would cleave the benzyl ether protecting group, yielding the unwanted aminophenol byproduct.

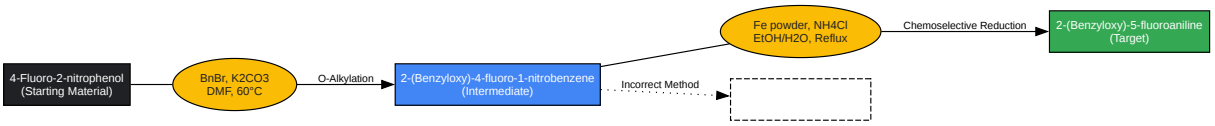
To ensure structural fidelity, a chemoselective reduction using Iron (Fe) or Tin(II) Chloride ($SnCl_2$) is required to reduce the nitro group while leaving the benzyl ether intact.

Validated Retrosynthetic Pathway

The validated precursor is 4-fluoro-2-nitrophenol. Note the regiochemistry: the fluorine at the para position relative to the hydroxyl group in the precursor becomes the C5 fluorine in the final aniline product due to IUPAC priority renumbering.

Experimental Workflow (DOT Visualization)

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Figure 1: Chemoselective synthesis pathway avoiding hydrogenolytic cleavage of the benzyl group.

Detailed Protocol: Iron-Mediated Reduction

- Solvation: Dissolve 2-(benzyloxy)-4-fluoro-1-nitrobenzene (1.0 eq) in a mixture of Ethanol/Water (4:1 v/v).
- Activation: Add Ammonium Chloride (

  , 5.0 eq) and Iron powder (Fe, 5.0 eq). The iron must be finely divided (325 mesh) to maximize surface area.
- Reflux: Heat the heterogeneous mixture to reflux (approx. 80°C) with vigorous mechanical stirring.
- Monitoring: Monitor via TLC (30% EtOAc/Hexanes) or LC-MS. The reaction typically completes in 2-4 hours.
- Workup: Filter the hot mixture through a Celite pad to remove iron oxides. Wash the pad with warm ethanol. Concentrate the filtrate and extract into Ethyl Acetate.[1]
- Purification: Recrystallize from Hexanes/EtOAc if necessary to remove trace azo-impurities.

Analytical Validation (QC)

Trustworthiness in data requires a self-validating analytical system. For this fluorinated compound,

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-NMR is the most powerful tool for rapid purity assessment, as it eliminates background noise from hydrocarbon impurities.

Quality Control Specifications

Method	Acceptance Criteria	Rationale
HPLC (Reverse Phase)	>98.0% Area (254 nm)	Detects unreacted nitro-intermediate (elutes later) and de-benzylated phenol (elutes earlier).
-NMR (DMSO-d6)	Singlet at ~5.0-5.2 ppm (2H,)	Confirms presence of Benzyl group.
-NMR	Single peak (approx -115 to -125 ppm)	Confirms regiochemical purity; splitting pattern confirms meta-coupling to amine protons.
Mass Spectrometry		Verifies molecular weight.

Application in Drug Discovery

2-(Benzyloxy)-5-fluoroaniline serves as a "privileged scaffold" intermediate. Its utility lies in its ability to function as a masked phenol.

- Kinase Inhibitor Synthesis: The aniline amine reacts with chloro-quinazolines or pyrimidines via

  to form the core of EGFR/VEGFR inhibitors.
- Late-Stage Diversification: The benzyl group is stable under basic conditions but can be removed in the final step (using

  or

) to reveal a free phenol. This phenol can then be engaged in hydrogen bonding within a protein pocket or solubilized as a phosphate prodrug.

Safety & Handling

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- Hazard Identification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Specific Risk: Fluorinated anilines can show enhanced skin absorption compared to non-fluorinated analogs.
- Storage: Store at 2-8°C under inert atmosphere (

). The amine is prone to oxidation (browning) upon extended exposure to air.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 54366632 (Analog Reference). Retrieved from [Link]
- Blanksma, J.J. et al. (1946).Reduction of chloronitrobenzenes.[2]Recueil des Travaux Chimiques des Pays-Bas, 65, 329.[2] (Foundational citation for nitro-reduction selectivity).

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Sources

- 1. WO2018207120A1 - A process for the preparation of 4-fluoro-2-methoxy-5-nitroaniline - Google Patents [patents.google.com]
- 2. EP0127079A1 - Process for preparing 2-fluoro-5-nitroaniline - Google Patents [patents.google.com]
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